

potential off-target effects of cis-4P-PDOT

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Compound of Interest

Compound Name: *cis-4P-PDOT*

Cat. No.: *B15549528*

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Disclaimer: The compound cis-4-phenyl-2-(1-tosyl-1H-pyrrol-3-yl)-5,6-dihydro-4H-1,3,4-oxadiazine (**cis-4P-PDOT**) is a novel chemical entity with limited currently available data in public literature. The following technical support information is based on the predicted pharmacology of its structural analogs and related compounds, particularly the well-characterized melatonin receptor 2 (MT2) antagonist, 4-P-PDOT, and the general properties of 1,3,4-oxadiazine derivatives. This guide should be used for informational purposes and as a starting point for your experimental design.

Frequently Asked Questions (FAQs)

Q1: What is the predicted primary biological target of **cis-4P-PDOT**?

Based on structural similarity to known melatonin receptor ligands, the primary target of **cis-4P-PDOT** is predicted to be the Melatonin Receptor 2 (MT2), a G-protein coupled receptor (GPCR). It is anticipated to act as an antagonist, blocking the effects of melatonin and other MT2 agonists.

Q2: What is the likely on-target mechanism of action?

As a predicted MT2 antagonist, **cis-4P-PDOT** would competitively bind to the MT2 receptor, preventing the binding of the endogenous ligand, melatonin. This would inhibit the downstream signaling cascades normally initiated by MT2 activation. Melatonin binding to MT2 typically leads to the inhibition of adenylyl cyclase via the G α i subunit, resulting in decreased intracellular cyclic AMP (cAMP) levels.[1][2][3] Therefore, **cis-4P-PDOT** is expected to counteract this effect, leading to a relative increase in cAMP levels in the presence of an agonist. The MT2 receptor can also signal through other pathways, including Gq proteins and MAPK/PI3K/Akt pathways, which would also be inhibited.[1][4]

Q3: What are the potential off-target effects of **cis-4P-PDOT**?

Potential off-target effects can be postulated based on its chemical structure:

- Melatonin Receptor 1 (MT1): While designed for MT2, some cross-reactivity with the MT1 receptor is possible, though potent analogs like 4-P-PDOT show high selectivity (>300-fold) for MT2 over MT1.
- 1,3,4-Oxadiazine Core: Derivatives of 1,3,4-oxadiazine have been reported to exhibit a wide range of biological activities, including antitumor, antimicrobial, antiviral, and anti-inflammatory properties.[5][6][7][8] This suggests the potential for interactions with various enzymes and signaling pathways unrelated to melatonin receptors.
- General GPCRs: The phenyl and tosyl groups may contribute to non-specific binding to other GPCRs or ion channels.

Q4: How should I prepare and store **cis-4P-PDOT**?

For a novel compound like **cis-4P-PDOT**, it is recommended to prepare stock solutions in a non-aqueous solvent such as DMSO. For long-term storage, it is advisable to aliquot the stock solution and store it at -20°C or -80°C to minimize freeze-thaw cycles. For cellular experiments, the final concentration of the solvent in the culture medium should be kept low (typically <0.1%) to avoid solvent-induced artifacts.

Troubleshooting Guide

Issue Encountered	Potential Cause	Recommended Solution
No observable effect of cis-4P-PDOT	Compound Degradation: Improper storage or handling.	Prepare a fresh stock solution. Verify compound integrity via analytical methods if possible.
Low Receptor Expression: The cell line or tissue used may have low or no expression of the MT2 receptor.	Confirm MT2 receptor expression using qPCR, Western blot, or radioligand binding assays.	
Incorrect Concentration: The concentration range used may be too low to elicit a response.	Perform a dose-response curve starting from nanomolar to micromolar concentrations.	
High background or non-specific effects	Compound Precipitation: The compound may not be fully soluble in the assay buffer or cell culture medium.	Visually inspect for precipitates. Lower the final concentration or try a different solvent for the stock solution.
Off-Target Effects: The observed effects are not mediated by the MT2 receptor.	Use a structurally unrelated MT2 antagonist as a control. Perform a rescue experiment with an MT2 agonist.	
Solvent Toxicity: The concentration of the solvent (e.g., DMSO) is too high.	Ensure the final solvent concentration is below the toxicity threshold for your cell line (typically <0.1%).	
Variability between experiments	Inconsistent Cell State: Cell passage number, confluency, or serum starvation can affect GPCR signaling.	Standardize cell culture conditions, including passage number and confluency at the time of the experiment.
Ligand-Dependent Behavior: Some melatonin receptor antagonists can act as inverse agonists in systems with high constitutive receptor activity.[9]	Characterize the constitutive activity of the MT2 receptor in your system. Compare the effect of cis-4P-PDOT in the presence and absence of an agonist.	

Experimental Protocols

Protocol 1: In Vitro Characterization of **cis-4P-PDOT** as an MT2 Antagonist using a cAMP Assay

This protocol describes a method to determine the potency of **cis-4P-PDOT** as an antagonist of the MT2 receptor in a cell-based cAMP assay.

1. Cell Culture and Seeding:

- Culture HEK293 cells stably expressing the human MT2 receptor in DMEM supplemented with 10% FBS, 1% penicillin/streptomycin, and a selection antibiotic.
- Plate cells in a 96-well plate at a density of 20,000 cells/well and incubate for 24 hours.

2. Compound Preparation:

- Prepare a 10 mM stock solution of **cis-4P-PDOT** in DMSO.
- Prepare serial dilutions of **cis-4P-PDOT** in assay buffer (e.g., HBSS with 1 mM IBMX, a phosphodiesterase inhibitor).
- Prepare a stock solution of a known MT2 agonist (e.g., melatonin) and a control antagonist (e.g., 4-P-PDOT).

3. Antagonist Treatment:

- Wash the cells once with assay buffer.
- Add the serially diluted **cis-4P-PDOT** to the wells and incubate for 15-30 minutes at 37°C.

4. Agonist Stimulation:

- Add the MT2 agonist (e.g., melatonin at its EC80 concentration) to the wells containing **cis-4P-PDOT**.
- Incubate for 15-30 minutes at 37°C.

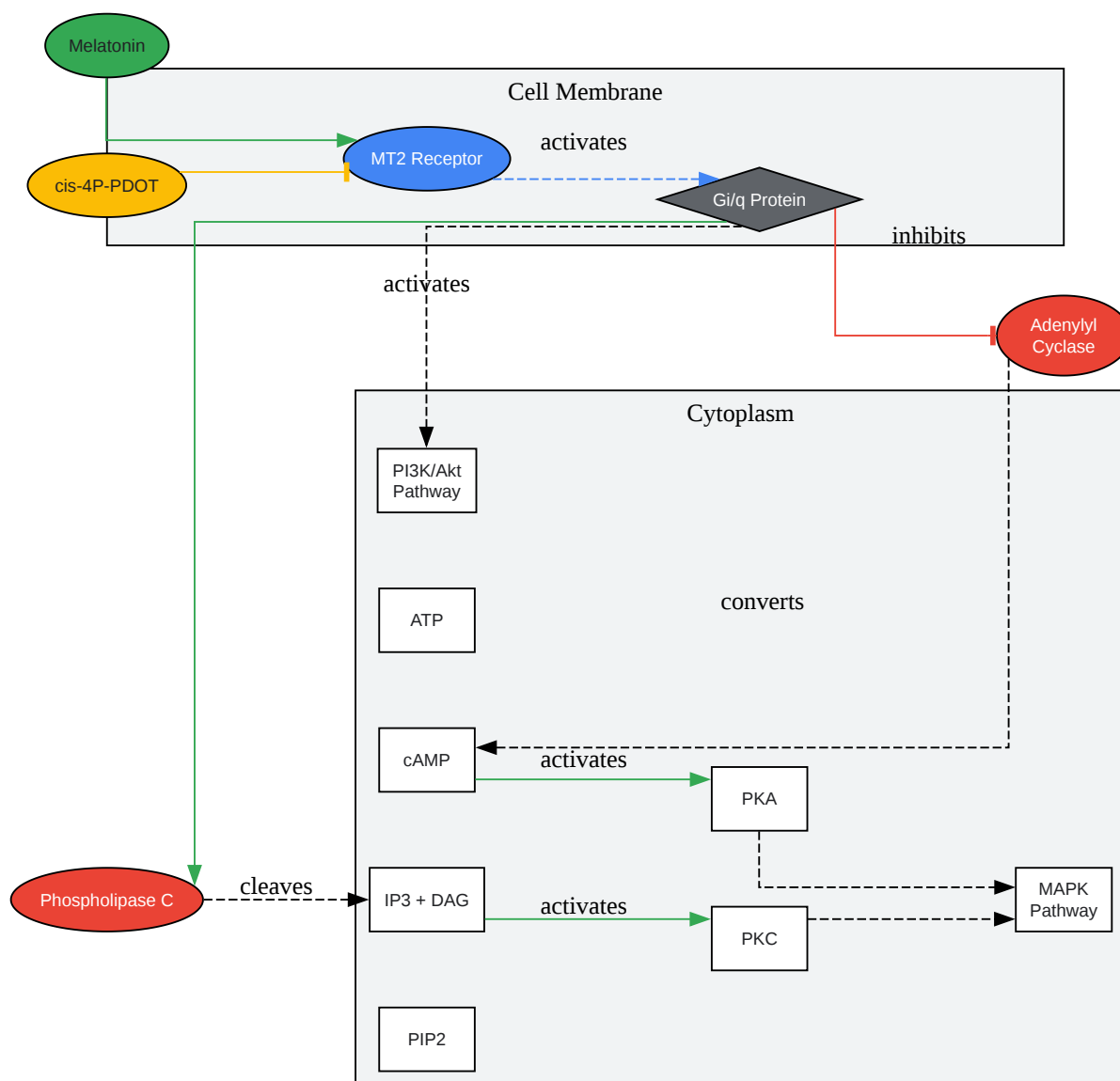
5. cAMP Measurement:

- Lyse the cells and measure intracellular cAMP levels using a commercially available cAMP assay kit (e.g., HTRF, ELISA, or LANCE).

6. Data Analysis:

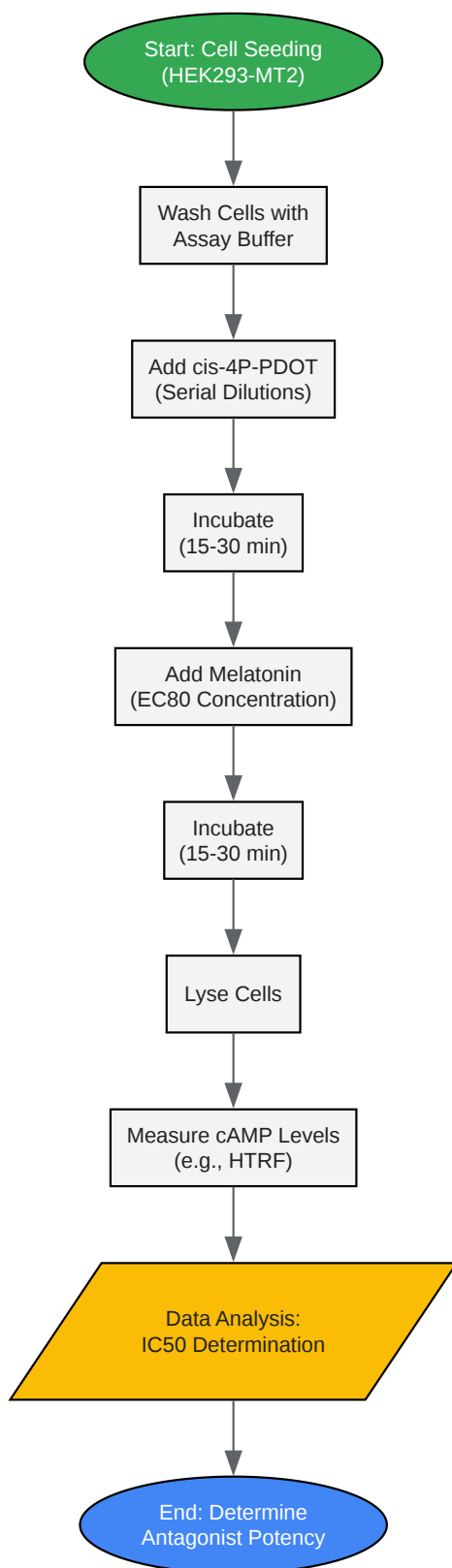
- Plot the cAMP concentration against the log concentration of **cis-4P-PDOT**.
- Fit the data to a four-parameter logistic equation to determine the IC50 value of **cis-4P-PDOT**.
- Calculate the Schild constant (pA2) to quantify the antagonist potency.

Visualizations



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Caption: Predicted signaling pathway of the MT2 receptor and the antagonistic action of **cis-4P-PDOT**.



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Caption: Experimental workflow for determining the antagonist potency of **cis-4P-PDOT**.

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